

health and safety information for dimethyl terephthalate

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Compound of Interest

Compound Name: *Dimethyl terephthalate*

Cat. No.: *B492978*

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An In-depth Technical Guide to the Health and Safety of **Dimethyl Terephthalate**

This guide provides comprehensive health and safety information for **dimethyl terephthalate** (DMT), tailored for researchers, scientists, and drug development professionals. It covers toxicological data, occupational exposure limits, handling procedures, and environmental impact, with quantitative data presented in structured tables and key protocols detailed.

Chemical and Physical Properties

Dimethyl terephthalate (CAS No. 120-61-6) is a diester of terephthalic acid and methanol.^[1] It primarily serves as a raw material in the production of polyesters, such as polyethylene terephthalate (PET), and industrial plastics.^{[1][2][3]} Under normal conditions, it exists as white crystalline flakes or a solid with no significant odor.^{[2][4][5]}

Table 1: Physical and Chemical Properties of **Dimethyl Terephthalate**

Property	Value	Source(s)
Molecular Formula	C₁₀H₁₀O₄	[1] [2] [5]
Molecular Weight	194.19 g/mol	[1] [6]
Appearance	White flakes or solid	[3] [4] [5]
Melting Point	140-142 °C (284-288 °F)	[4] [5] [6]
Boiling Point	288 °C (550.4 °F)	[3] [5]
Flash Point	141-153 °C (286-308 °F)	[5] [6] [7] [8]
Autoignition Temperature	518-555 °C (964.4-1031 °F)	[3] [5] [7]
Vapor Pressure	1.4 Pa at 2.5 °C; 16 mmHg at 100 °C (212 °F)	[1] [5] [6]
Vapor Density	5.5 - 6.7 (Air = 1)	[5] [6]
Density / Specific Gravity	1.2 g/cm ³	[3] [5]
Water Solubility	Very poor / Less than 1 mg/mL	[5] [6]
Solubility in other solvents	Soluble in hot ethanol, ether, dioxane, and chloroform. [2] [8]	[2] [8]
Lower Explosive Limit (LEL)	0.8% (v/v) or 33 g/m ³	[5] [6] [7]
Upper Explosive Limit (UEL)	11.8% (v/v)	[7] [9]

| Partition Coefficient (n-octanol/water) | log Pow: 2.21 | |

Toxicological Profile

Dimethyl terephthalate exhibits a low order of acute toxicity.[\[10\]](#)[\[11\]](#) The primary health concerns are related to irritation from dust and potential effects from chronic exposure. Molten DMT can cause severe skin burns upon contact.[\[6\]](#)

Acute Toxicity

DMT has low acute toxicity via oral, dermal, and inhalation routes.[\[10\]](#)[\[11\]](#) High oral doses in rats (up to 6590 mg/kg) caused no deaths, though symptoms like slight tremors, ataxia, and weakness were observed at higher concentrations.[\[12\]](#)

Table 2: Acute Toxicity Data for **Dimethyl Terephthalate**

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	>3,200 - >6,590 mg/kg	[4] [7] [11] [13]
LD50	Guinea Pig	Dermal	>5,000 mg/kg	[4] [7] [11]
LC50	Rat	Inhalation	>6 mg/L (2 h)	[4] [11]

| LD50 | Rat | Intraperitoneal | 3,900 mg/kg |[\[12\]](#) |

Irritation and Sensitization

- Eye Irritation: May cause mechanical irritation, redness, and conjunctivitis.[\[2\]](#)[\[5\]](#)[\[7\]](#) A Draize test in rabbits resulted in mild irritation.[\[7\]](#)
- Skin Irritation: Generally does not irritate the skin, though prolonged contact may cause slight irritation.[\[4\]](#)[\[12\]](#)[\[13\]](#)
- Respiratory Irritation: Inhalation of dust can irritate the respiratory system, leading to coughing and chest tightness.[\[4\]](#)[\[7\]](#)
- Skin Sensitization: Not considered to be a skin sensitizer in guinea pigs.[\[10\]](#)[\[14\]](#)

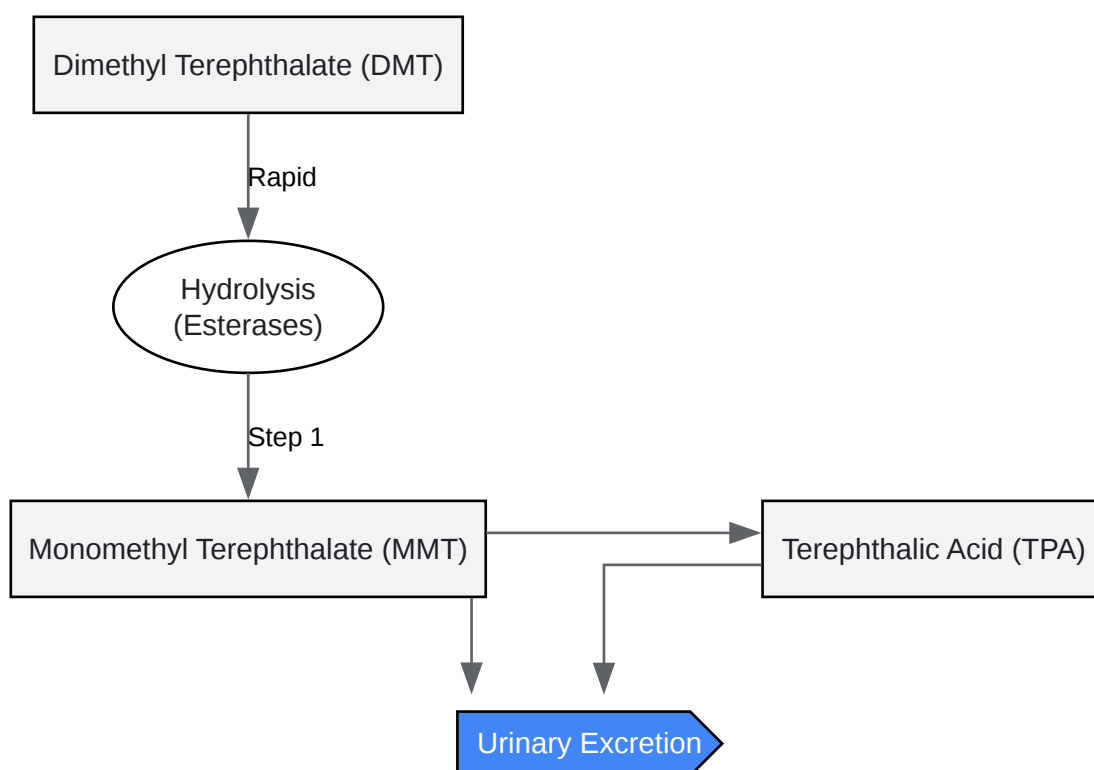
Chronic Toxicity and Carcinogenicity

- Repeated Dose Toxicity: The target organ identified in oral exposure studies is the urinary tract, with the potential formation of bladder crystals or calculi.[\[10\]](#) A No-Observed-Adverse-Effect Level (NOAEL) of 313 mg/kg bw/day was determined from a 96-day rat dietary study based on reduced body weight gain at higher doses.[\[10\]](#) For inhalation, a 90-day study established a NOAEL of 86.4 mg/m³.[\[10\]](#)

- **Carcinogenicity:** DMT is not listed as a carcinogen by IARC, NTP, or OSHA.[7][14] A 2-year feeding study did not deem it to be carcinogenic.[10]
- **Mutagenicity and Genotoxicity:** DMT does not appear to be mutagenic or genotoxic in Ames tests.[10] However, one study reported a clastogenic effect (micronucleus formation) in mice at all tested concentrations after intraperitoneal injection.[15]
- **Reproductive Toxicity:** Some adverse reproductive effects, including reduced pup weights at weaning, were observed in animal studies at high doses.[7][11] There was no evidence of developmental toxicity in other studies.[11]

Metabolism

DMT is readily absorbed after oral administration and is rapidly eliminated, primarily through urine, with no evidence of tissue accumulation.[10] It is hydrolyzed to its major metabolite, terephthalic acid (TPA). In mice, metabolites consisted of monomethyl terephthalate (70%) and TPA (30%).[10]



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Fig 1. Metabolic pathway of **Dimethyl Terephthalate**.

Occupational Health and Safety

Exposure Limits

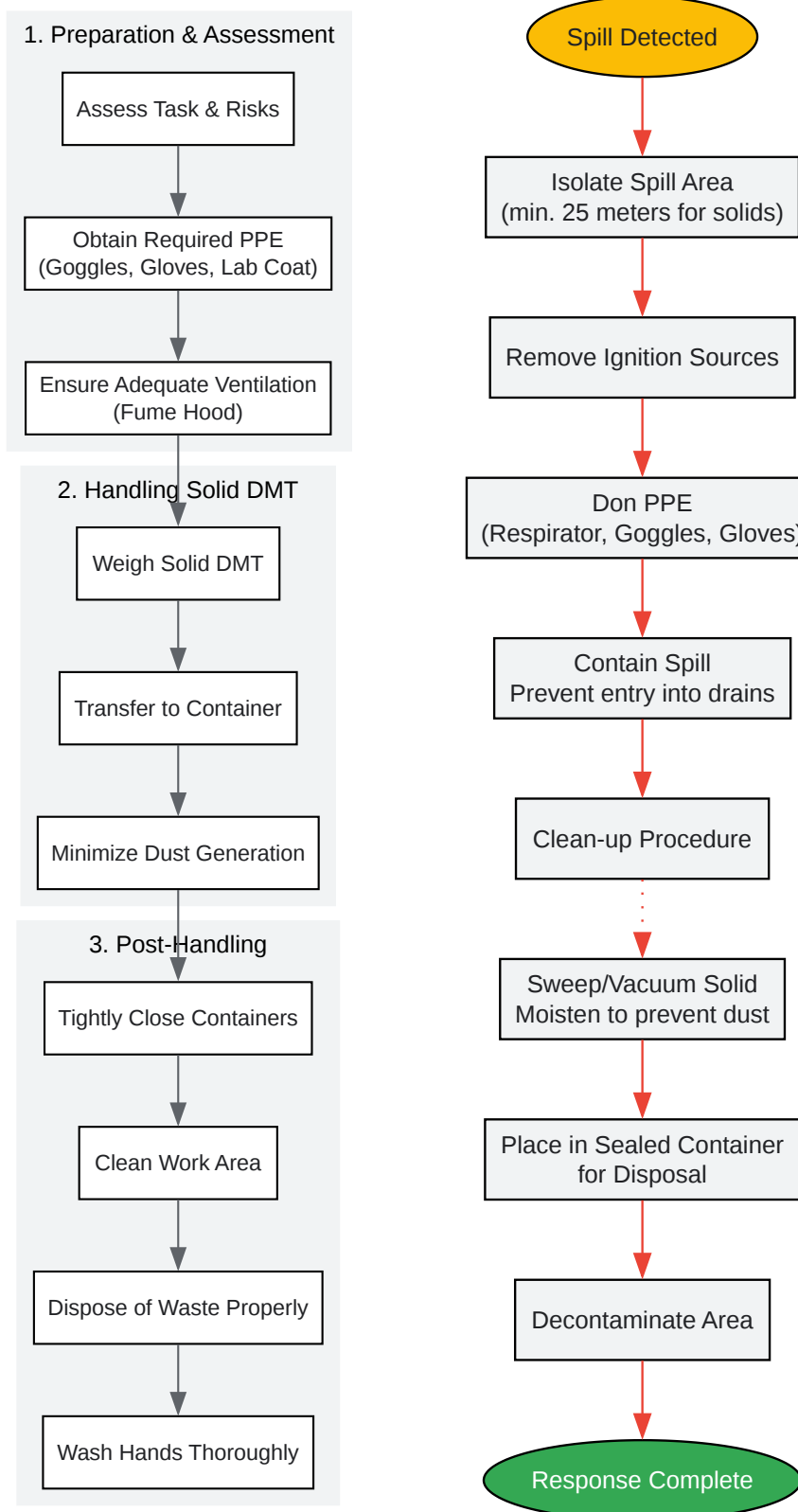
Currently, there are no established Permissible Exposure Limits (PEL) from OSHA or Threshold Limit Values (TLV) from ACGIH for **dimethyl terephthalate**.^{[7][16]} The Japan Society for Occupational Health (JSOH) has proposed an Occupational Exposure Limit-Mean (OEL-M) of 8 mg/m³.^[17]

Hazard Controls

- Engineering Controls: Use adequate ventilation, preferably local exhaust, to keep airborne dust concentrations low.^{[7][16]} For processes involving dust generation, use a closed system with dust explosion-proof electrical equipment.^{[5][18]}
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (compliant with OSHA 29 CFR 1910.133 or EN166).^{[4][7][16]}
 - Skin Protection: Wear appropriate protective gloves (e.g., butyl rubber) and clothing to prevent skin exposure.^{[4][7][16]}
 - Respiratory Protection: If dust concentrations exceed exposure limits or cause irritation, use a NIOSH/MSHA-approved particulate filter respirator.^{[4][5][7]}

Handling and Storage

- Handling: Wash hands thoroughly after handling.^[7] Minimize dust generation and accumulation.^{[4][7]} Avoid contact with eyes, skin, and clothing.^[7] Prevent fire and explosion risk by avoiding open flames and using non-sparking tools.^{[5][18]} Molten DMT requires additional protective gear, including a face shield and gauntlets.^[6]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong acids, strong bases, and strong oxidizers.^{[4][6][7]} Keep containers tightly closed when not in use.^[4]



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